

The Environmental Fate and Degradation of 2,3,5-Trimethacarb: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,3,5-Trimethacarb-d3

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This in-depth technical guide provides a comprehensive overview of the environmental fate and degradation of the N-methylcarbamate insecticide, 2,3,5-Trimethacarb. This document details the chemical and physical properties of the compound, its degradation pathways through hydrolysis, photolysis, and microbial action, and the experimental methodologies used to study these processes. Quantitative data is presented in structured tables for comparative analysis, and key processes are visualized using logical diagrams.

Physicochemical Properties

A thorough understanding of the physicochemical properties of 2,3,5-Trimethacarb is fundamental to predicting its environmental distribution and persistence. As a component of the insecticide trimethacarb, it is a brown crystalline solid with limited water solubility and is not expected to readily volatilize from soil or water surfaces.^[1] Key properties are summarized in the table below.

Property	Value	Reference
Molecular Formula	C ₁₁ H ₁₅ NO ₂	[2]
Molecular Weight	193.24 g/mol	[2]
Water Solubility	58 mg/L at 23 °C	[1]
Vapor Pressure	5.1 x 10 ⁻⁵ mm Hg at 25 °C	[1]
Estimated Koc	470	[1]
Estimated BCF	60	[1]

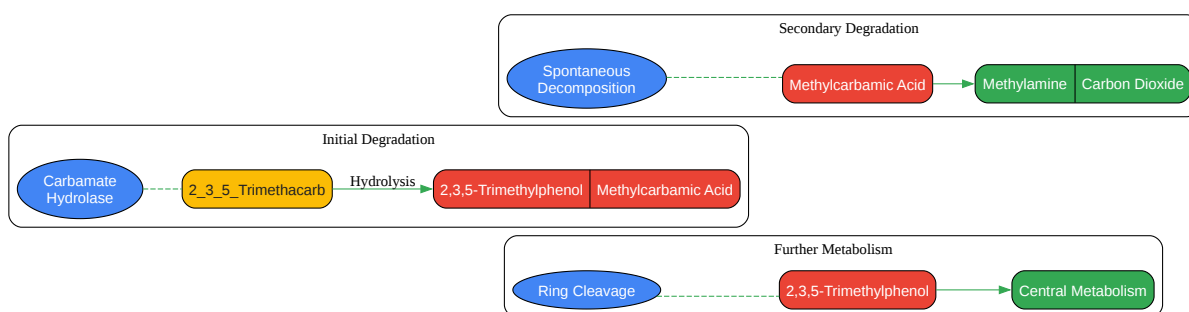
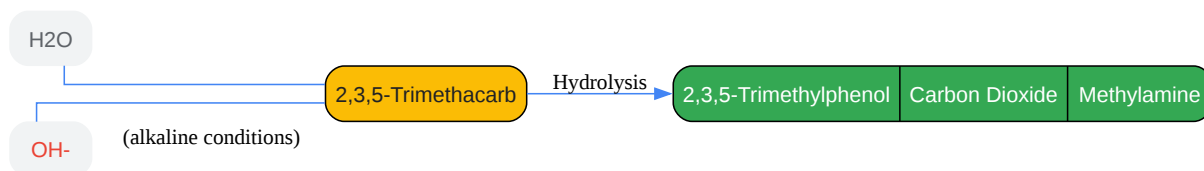
Environmental Degradation Pathways

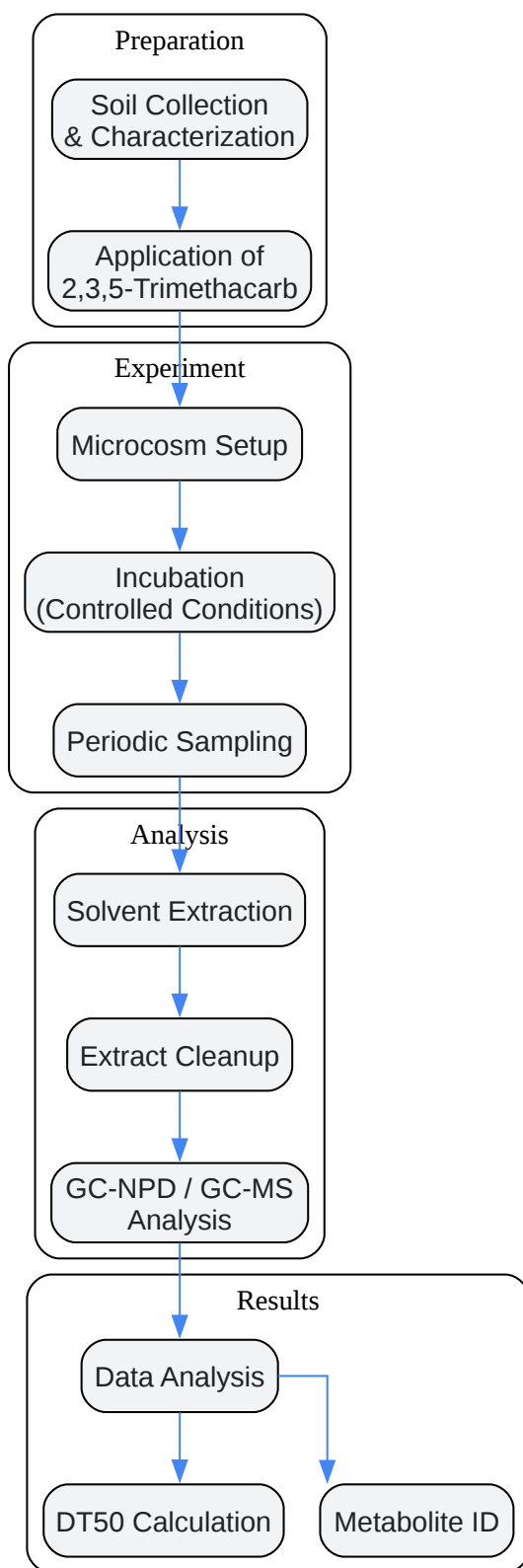
2,3,5-Trimethacarb is subject to degradation in the environment through a combination of chemical and biological processes, primarily hydrolysis, photolysis, and microbial metabolism. [3] These pathways are critical in determining the persistence and potential for environmental exposure of this insecticide.

Hydrolysis

Hydrolysis is a significant abiotic degradation pathway for 2,3,5-Trimethacarb, particularly in alkaline aquatic environments. [3] The rate of hydrolysis is highly dependent on pH, with faster degradation occurring under more alkaline conditions. [3] The primary hydrolysis products are 2,3,5-trimethylphenol, carbon dioxide, and methylamine. [3]

The general hydrolysis reaction is depicted below:





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